

Personal protective equipment for handling Thymohydroquinone

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Compound of Interest

Compound Name: Thymohydroquinone

Cat. No.: B1683140

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Essential Safety and Handling Guide for Thymohydroquinone

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **Thymohydroquinone** (CAS No: 2217-60-9). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Understanding the Hazards

Thymohydroquinone is classified with the following hazards according to the Globally Harmonized System (GHS)[1]:

- Harmful if swallowed (Acute Toxicity - Oral, Category 4)[1].
- Causes skin irritation (Skin Irritation, Category 2)[1].
- Causes serious eye irritation (Eye Irritation, Category 2A)[1].
- May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3)[1].

Immediate medical attention is necessary in case of accidental ingestion or significant exposure. Symptoms of poisoning may be delayed for several hours[1].

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving

Thymohydroquinone to ensure appropriate PPE is selected. The following table summarizes the minimum required PPE.

Protection Type	Required Equipment	Specifications and Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforms to EN 166 (EU) or NIOSH (US) standards to protect against splashes and dust[2][3]. A face shield may be required for splash-prone procedures[4][5][6].
Skin Protection	Chemical-resistant gloves and impervious clothing/lab coat	Gloves must be inspected prior to use. Contaminated gloves should be disposed of properly. Wash and dry hands after handling[2][3]. A long-sleeved gown is required to protect the body[5].
Respiratory Protection	Use in a well-ventilated area (e.g., fume hood)	If ventilation is inadequate, exposure limits are exceeded, or irritation occurs, a full-face respirator with an appropriate filter should be used[1][2][3].

Quantitative Safety Data

The following table summarizes key quantitative data for **Thymohydroquinone** and its parent compound, Thymoquinone, for risk assessment purposes.

Data Point	Value	Source/Context
LD50 (Intraperitoneal)	25 mg/kg (rat)	Acute toxicity value for Thymohydroquinone[1].
IC50 (DPPH radical scavenging)	2.4 µg/mL	Antioxidant activity of Thymohydroquinone in a cell-free assay[7].
IC50 (A2780 ovarian cancer cells)	3.1 µM	In vitro anticancer activity of Thymohydroquinone[7].
IC50 (OVCAR-8 ovarian cancer cells)	8.9 µM	In vitro anticancer activity of Thymohydroquinone[7].
IC50 (CIS-A2780 ovarian cancer cells)	9.8 µM	In vitro anticancer activity of Thymohydroquinone[7].
NOAEL (No-Adverse-Effect-Level)	5 mg/kg (rat)	Subchronic (90-day) toxicity study for Thymoquinone (parent compound)[8].
Safe Daily Dosage (Human Equivalent)	< 48.6 mg per adult	Calculated safe daily dosage for Thymoquinone (parent compound)[8][9].

Operational Plans

Safe Handling and Storage Protocol

- Engineering Controls: Always handle **Thymohydroquinone** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure[3][10][11].
- General Hygiene:
 - Avoid breathing dust, fumes, or vapors[1].
 - Do not eat, drink, or smoke in the handling area[2].
 - Wash hands thoroughly with soap and water after handling and before breaks[1].

- Keep the compound away from foodstuffs and beverages[1].
- Clothing:
 - Wear suitable protective clothing[3][10].
 - Immediately remove and launder any soiled or contaminated clothing before reuse[1][2].
- Storage:
 - Store the container tightly sealed in a dry, cool, and well-ventilated place[3][11].
 - Keep away from sources of ignition[1].

Emergency First Aid Procedures

- If Swallowed: Immediately call a poison control center or doctor. Rinse mouth[1][2].
- If on Skin: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention[1][2][10].
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice[1][11].
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell[2][10][11].

Spill and Disposal Plan

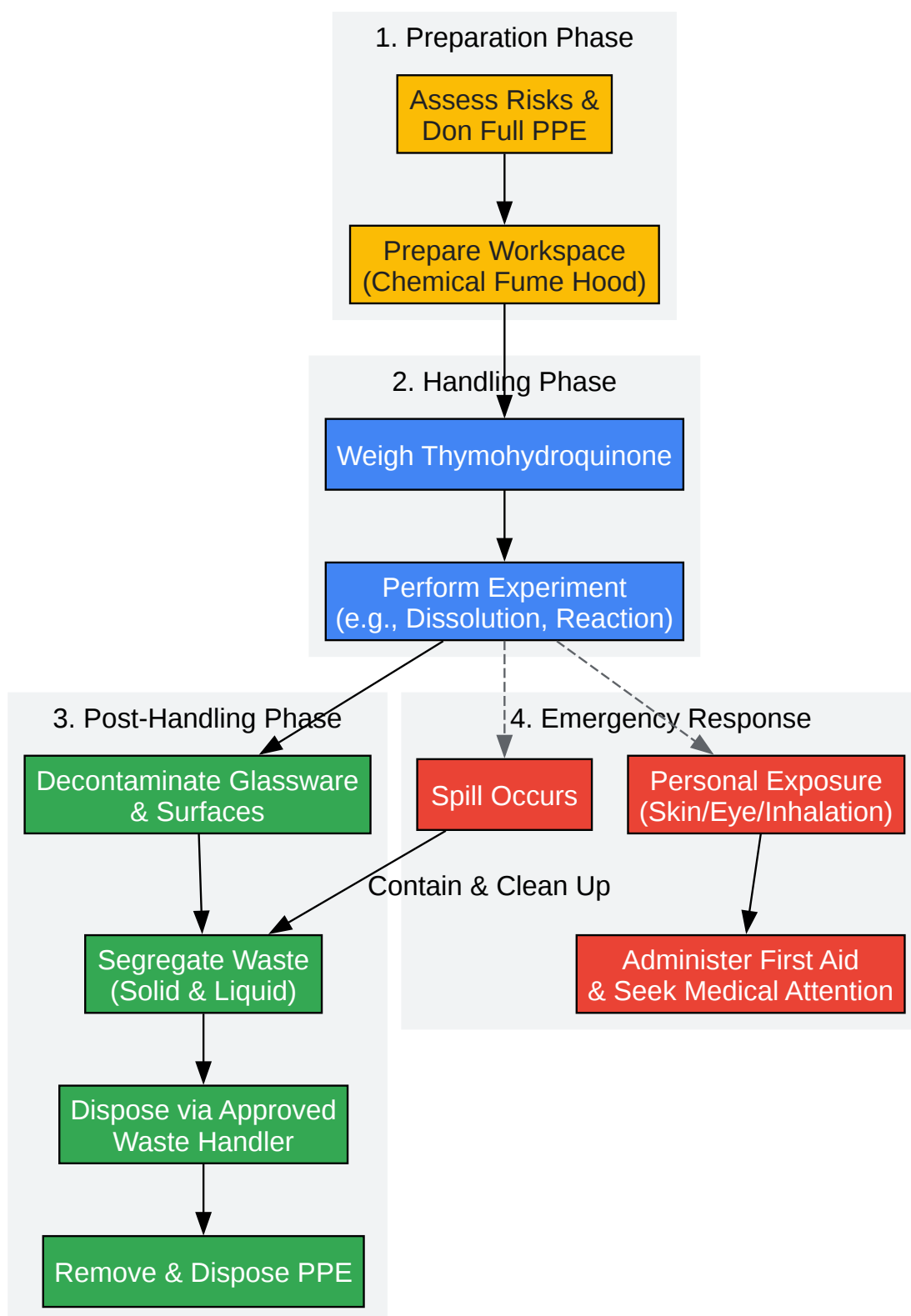
- Spill Containment:
 - Ensure adequate ventilation and wear full PPE.
 - Prevent dust formation[2][10].
 - For spills, sweep up the material and place it into a suitable, closed container for disposal[11].
 - Avoid allowing the chemical to enter drains or surface water[2][10].

- Disposal:
 - Dispose of the chemical and any contaminated materials (e.g., gloves, containers) through an approved waste disposal plant[11].
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocol Example: Solution Preparation for HPLC Analysis

This protocol outlines the preparation of a **Thymohydroquinone** solution for analysis, a common laboratory procedure where strict adherence to safety is paramount.

- Preparation: Don all required PPE (lab coat, safety goggles, and chemical-resistant gloves) before entering the designated handling area (fume hood).
- Weighing: Accurately weigh the desired amount of solid **Thymohydroquinone** (e.g., 80-150 mg) directly into a 10 mL volumetric flask inside a chemical fume hood to contain any dust[9].
- Dissolution: While still in the fume hood, add methanol to the flask to the 10 mL mark. Seal the flask securely.
- Mixing: Vortex the flask for approximately one minute to ensure complete dissolution of the solid[8][9].
- Filtration and Transfer: Using a single-use syringe, draw the methanolic solution and pass it through a 0.2 μ m membrane filter directly into a labeled HPLC vial[8].
- Cleanup: Dispose of all contaminated materials, including the syringe, filter, and any cleaning wipes, in the designated hazardous waste container.
- Final Steps: Thoroughly wash hands and any exposed skin after completing the procedure.



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Caption: Workflow for Safely Handling **Thymohydroquinone**.

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